Introduction: A Paradigm Shift in Sulfonamide Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Chlorosulfonyl)benzoic acid*
CAS No.:	*63914-81-8*
Cat. No.:	*B1590758*

Get Quote

Sulfonamides are a cornerstone of medicinal chemistry. This privileged scaffold is present in a vast array of pharmaceuticals, including antibacterial, anticancer, anticonvulsant, and anti-inflammatory agents.[1][2] The classical and most prevalent method for constructing the critical S-N bond involves the reaction of a sulfonyl chloride with an amine.[3][4] However, this traditional approach is fraught with challenges from a green chemistry perspective. Sulfonyl chlorides are often unstable, difficult to handle, and their synthesis frequently requires hazardous reagents like chlorosulfonic acid, generating significant acidic waste.[4][5][6]

The imperative of sustainable development in the pharmaceutical industry has catalyzed a shift towards cleaner, safer, and more efficient synthetic methodologies.[6] This guide provides an in-depth exploration of modern, green approaches to sulfonamide synthesis. We will move beyond simple procedural lists to explain the causality behind these innovative techniques, offering field-proven protocols and troubleshooting insights. The focus is on methods that improve safety, reduce waste, conserve energy, and utilize renewable or less hazardous materials, aligning with the core principles of green chemistry.

This document details four key areas of innovation:

© 2026 BenchChem. All rights reserved.

- Energy-Efficient Methodologies: Leveraging microwave and ultrasound energy to dramatically accelerate reactions.
- Solvent-Minimization Strategies: Including solvent-free mechanochemistry and the use of benign aqueous media.
- Catalytic Systems: Employing reusable and efficient catalysts to minimize waste and improve reaction performance.
- Alternative Starting Materials: Moving away from problematic sulfonyl chlorides towards more stable and accessible precursors like sulfonic acids, thiols, and disulfides.

Energy-Enhanced Synthesis: Microwave and Ultrasound Protocols

Alternative energy sources provide a powerful platform for accelerating chemical reactions, often leading to cleaner conversions, shorter reaction times, and higher yields compared to conventional heating.[7][8]

Microwave-Assisted Synthesis from Sulfonic Acids

Expertise & Rationale: Microwave-assisted synthesis utilizes the ability of polar molecules to transform electromagnetic energy into heat efficiently and uniformly. This rapid, localized heating can dramatically reduce reaction times from hours to minutes.[7] A key green innovation is the direct use of stable sulfonic acids or their salts, circumventing the need to prepare and isolate hazardous sulfonyl chlorides.[4] This protocol employs 2,4,6-trichloro-[7][9][10]-triazine (TCT) as an effective activating agent for the sulfonic acid.[7][11]

Experimental Protocol 1: Microwave-Assisted Synthesis from a Sulfonic Acid Salt

- Step 1: Activation of the Sulfonic Acid.
  - In a 10 mL microwave-safe sealed vessel, combine the sulfonic acid (1.0 mmol), 2,4,6-trichloro-[7][9][10]-triazine (TCT, 0.4 equiv), and triethylamine (1.2 equiv) in acetone (2 mL).[12]
  - Seal the vessel and place it in a microwave reactor.

© 2026 BenchChem. All rights reserved.

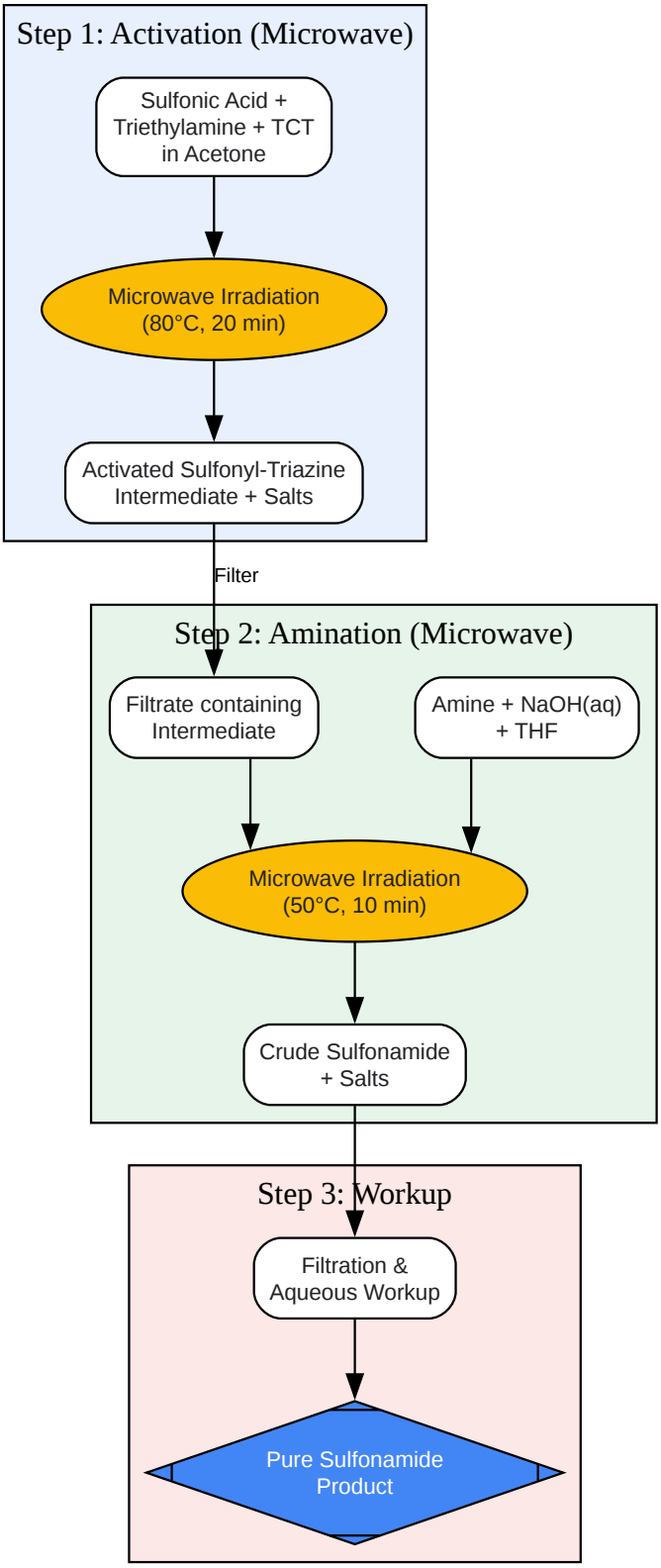
- Irradiate the mixture for 20 minutes at 80°C (power can be ramped to maintain temperature).[12]

- Step 2: Amination Reaction.
  - After the vessel has cooled to room temperature, filter the mixture through a pad of Celite to remove the precipitated salts.
  - To the filtrate, add the desired primary or secondary amine (1.1 equiv), tetrahydrofuran (THF, 0.25 mL), and a 2 M aqueous solution of NaOH (1.2 equiv).[12]
  - Seal the vessel again and irradiate in the microwave reactor for 10 minutes at 50°C (initial power set to 50 W is typical).[4][7]

- Step 3: Workup and Purification.
  - After cooling, filter the reaction mixture through Celite to remove any newly formed salts.
  - Dilute the filtrate with dichloromethane (DCM, 20 mL).
  - Wash the organic layer sequentially with water (15 mL), saturated aqueous Na_2CO_3 (15 mL), 1 M HCl (15 mL), and finally brine (15 mL).[4]
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the pure sulfonamide.

Self-Validation & Trustworthiness: Reaction progress can be monitored by TLC or LC-MS after the amination step. The high yields (often >85%) and clean reaction profiles typically observed with this method validate its efficiency.[4][7] The protocol shows broad functional group tolerance for both the amine and the sulfonic acid components.[13]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for microwave-assisted sulfonamide synthesis.

© 2026 BenchChem. All rights reserved.

Ultrasound-Assisted N-Sulfonylation with a Reusable Catalyst

Expertise & Rationale: Ultrasound irradiation promotes chemical reactions through acoustic cavitation—the formation, growth, and implosive collapse of bubbles in a liquid. This process generates localized hot spots with extreme temperatures and pressures, enhancing mass transfer and accelerating reaction rates, often at ambient bulk temperatures.[14] This protocol highlights the synergy between ultrasound and heterogeneous catalysis, using a natural Natrolite nanozeolite as a stable, efficient, and reusable catalyst for the N-sulfonylation of amines with sulfonyl chlorides.[14] While this method still uses sulfonyl chlorides, its green credentials lie in the mild conditions, dramatically reduced reaction times, and the catalyst's reusability.

Experimental Protocol 2: Ultrasound-Promoted Synthesis using Nanozeolite

- Step 1: Catalyst Activation (if required).
  - Obtain or prepare Natrolite nanozeolite.
  - The catalyst can typically be activated by heating to remove adsorbed water and then characterized by SEM, XRD, and FT-IR to confirm its structure and purity.[14]
- Step 2: Reaction Setup.
  - In a round-bottom flask, suspend the amine (1.0 mmol) and the activated Natrolite nanozeolite catalyst (specify catalyst loading, e.g., 0.1 g) in a green solvent like ethanol or an ethanol/water mixture (10 mL).
  - Add the sulfonyl chloride (1.0 mmol) to the suspension.
- Step 3: Ultrasonic Irradiation.
  - Place the flask in an ultrasonic bath, ensuring the liquid level inside the flask is below the water level in the bath.
  - Irradiate the mixture at room temperature. Reaction times are typically very short (e.g., 15-30 minutes).[14][15]

© 2026 BenchChem. All rights reserved.

- Monitor the reaction's completion by TLC.

- Step 4: Product Isolation and Catalyst Recovery.
  - Once the reaction is complete, separate the catalyst from the reaction mixture by simple filtration.
  - Wash the recovered catalyst with ethanol and dry it in an oven for reuse in subsequent runs. The catalyst can often be reused several times without significant loss of activity.[14]
  - Evaporate the solvent from the filtrate under reduced pressure.
  - Recrystallize the resulting solid from a suitable solvent (e.g., ethanol/water) to obtain the pure sulfonamide.

Self-Validation & Trustworthiness: The reusability of the catalyst is a key validation point. Tracking the yield over several cycles (e.g., 4-5 runs) will confirm the catalyst's stability. The method's efficiency is validated by high yields achieved in short times under mild, ambient conditions.[14]

Towards Ideal Synthesis: Solvent-Free and Aqueous Approaches

The ideal green synthesis minimizes or eliminates the use of hazardous solvents, which account for the majority of waste in chemical processes. Mechanochemistry and reactions in water are at the forefront of this effort.[9][16]

Mechanochemical Synthesis from Disulfides

Expertise & Rationale: Mechanochemistry uses mechanical force, typically through ball milling, to induce chemical reactions in the absence of a solvent.[9] This "telescopic" one-pot, two-step protocol is a prime example of a highly efficient and green process. It begins with the oxidative chlorination of a stable disulfide to form the sulfonyl chloride in situ, which is then immediately reacted with an amine in the same vessel.[9][17] The use of solid reagents like sodium hypochlorite pentahydrate ($NaOCl \cdot 5H_2O$) and magnesium oxide (MgO) makes this a completely solvent-free transformation until the final workup.[9]

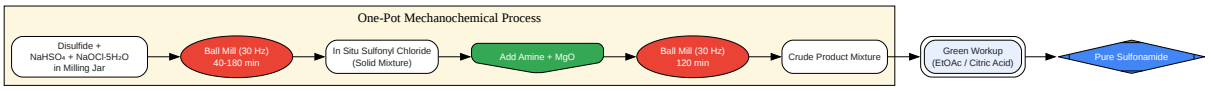
© 2026 BenchChem. All rights reserved.

Experimental Protocol 3: One-Pot Mechanochemical Synthesis

- Step 1: In Situ Preparation of Sulfonyl Chloride.
  - To a 15 mL Zirconia (ZrO_2) milling jar equipped with two ZrO_2 balls (e.g., 8 mm diameter), add the reagents in the following specific order: $NaHSO_4$ (0.1 mmol, 10 mol%), the disulfide (1.0 mmol), and finally $NaOCl \cdot 5H_2O$ (6.0 mmol). Caution: The order of addition is critical for reaction success and safety.[9][12]
  - Seal the jar and mill in a planetary ball mill at a frequency of 30 Hz for 40–180 minutes (time is substrate-dependent).[9]
- Step 2: Amination.
  - Carefully open the milling jar in a fume hood.
  - Add the amine (1.1 equiv) and MgO (4.0 mmol) to the solid mixture in the jar.[9][12]
  - Seal the jar and continue milling at 30 Hz for an additional 120 minutes.[9]
- Step 3: Green Workup.
  - After milling, open the jar and add ethyl acetate (5 mL) to wash out the contents.
  - Filter the resulting suspension.
  - Wash the filtrate three times with a 10% w/w citric acid solution (5 mL each) to remove the excess amine and MgO base.[12]
  - The remaining organic layer, containing the desired sulfonamide, can be dried over Na_2SO_4 and concentrated to yield the product.

Self-Validation & Trustworthiness: This protocol avoids the isolation of any intermediates. Its success is validated by the direct formation of the final product from the starting disulfide. The method works smoothly for a wide range of aromatic and aliphatic disulfides and amines, demonstrating its robustness.[9]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A one-pot, two-step mechanochemical workflow.

Synthesis in Aqueous Media

Expertise & Rationale: Water is the ultimate green solvent—it is non-toxic, non-flammable, and abundant. While the hydrolysis of sulfonyl chlorides is a significant challenge, this can be managed under controlled conditions.[16][18] By performing the reaction under dynamic pH control, the aminolysis reaction can be favored over hydrolysis. This method uses an inexpensive and safe base like sodium carbonate as an HCl scavenger.[16][18] The protocol is particularly effective for synthesizing sulfonamide derivatives of amino acids.[18]

Experimental Protocol 4: Aqueous Synthesis of Sulfonamide Carboxylic Acids

- Step 1: Preparation of Amine Solution.
  - In a flask equipped with a magnetic stirrer, dissolve the amino acid (10 mmol) and sodium carbonate (Na_2CO_3, 12 mmol) in water (50 mL).
  - Cool the solution to 0°C in an ice bath.
- Step 2: Reaction.
  - Slowly add the sulfonyl chloride (12 mmol) portion-wise to the vigorously stirred aqueous solution over a period of 15 minutes. Maintaining vigorous stirring is crucial to ensure the sulfonyl chloride reacts with the amine before it can hydrolyze.[18]
  - After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4–6 hours.

© 2026 BenchChem. All rights reserved.

- Step 3: Product Isolation.
  - Monitor the reaction by TLC until the starting materials are consumed.
  - Once complete, cool the reaction mixture back to 0°C in an ice bath.
  - Carefully acidify the mixture with 10% HCl until a precipitate forms (typically pH ~2).
  - Collect the solid product by vacuum filtration.
  - Wash the precipitate thoroughly with cold water and dry to obtain the sulfonamide, which is often pure enough without further column chromatography.[16][18]

Self-Validation & Trustworthiness: The simplicity of the workup is a key feature; the product precipitates upon acidification, allowing for isolation by simple filtration.[16] This avoids the use of organic solvents for extraction, significantly improving the green profile of the synthesis. The high yields (often 88-93%) demonstrate the method's effectiveness despite the aqueous environment.[6]

Comparative Data and Method Selection

Choosing the most appropriate green synthesis method depends on factors such as the available starting materials, required scale, and available equipment.

Quantitative Data Summary

The table below summarizes key parameters for the discussed green methodologies, providing a basis for comparison.

© 2026 BenchChem. All rights reserved.

Method	Starting Material(s)	Key Reagents / Catalyst	Solvent	Avg. Time	Typical Yield	Key Green Advantage
Microwave-Assisted[7][12]	Sulfonic Acid / Salt, Amine	TCT, NEt_3, NaOH	Acetone, THF	30 min	85-95%	Avoids isolation of sulfonyl chlorides; rapid.
Ultrasound-Assisted[14]	Sulfonyl Chloride, Amine	Natrolite Nanozeolite	Ethanol / Water	15-30 min	90-98%	Mild room temp. conditions; reusable catalyst.
Mechanochemical[9][12]	Disulfide, Amine	$NaOCl·5H_2O$, $NaHSO_4$, MgO	Solvent-Free	3-5 hours	70-90%	Eliminates bulk solvent use; high atom economy.
Aqueous Synthesis[16][18]	Sulfonyl Chloride, Amine	Na_2CO_3	Water	4-6 hours	85-95%	Uses water as a benign solvent; simple filtration workup.

Decision Tree for Method Selection

This flowchart can guide the selection of a green synthesis strategy based on the available starting material.

Caption: Decision tree for selecting a green synthesis method.

© 2026 BenchChem. All rights reserved.

Troubleshooting & Optimization

© 2026 BenchChem. All rights reserved.

Issue	Potential Cause(s)	Recommended Solution(s)
Low Yield in Microwave Synthesis	1. Improper Conditions: Incorrect temperature, time, or power settings. 2. Moisture: Water can hydrolyze the TCT or the activated intermediate. 3. Poor Reactants: Sterically hindered amines or electron-poor sulfonic acids may react slowly.	1. Verify microwave parameters are set according to the protocol (e.g., 80°C for activation, 50°C for amination).[4][7] 2. Ensure solvents like acetone are appropriately dry for the activation step.[12] 3. Increase reaction time or incrementally increase the temperature for the amination step.
Catalyst Deactivation (Ultrasound)	1. Leaching: Active sites may be washing off the support. 2. Fouling: Catalyst surface is blocked by products or byproducts. 3. Structural Degradation: High-energy sonication may damage the catalyst structure over time.	1. Test the filtrate for catalytic activity to confirm leaching. 2. After recovery, wash the catalyst with a suitable solvent to remove adsorbed species. A calcination step may regenerate the surface.[12] 3. Characterize the used catalyst (e.g., via SEM, FT-IR) to check for morphological changes. Consider reducing sonication power or using pulsed sonication.[12]
Hydrolysis in Aqueous Synthesis	1. Slow Reaction: The rate of sulfonyl chloride hydrolysis is competing with the rate of aminolysis. 2. Poor Mixing: Localized high concentrations of sulfonyl chloride favor hydrolysis.	1. Ensure the pH is maintained by the base (Na_2CO_3). 2. Add the sulfonyl chloride slowly and ensure vigorous, efficient stirring to maximize contact with the dissolved amine.[18] 3. Perform the reaction at 0°C to slow the rate of hydrolysis relative to amination.

© 2026 BenchChem. All rights reserved.

Incomplete Reaction (Mechanochemistry)	1. Insufficient Energy: Milling time or frequency is too low. 2. Improper Reagent Loading: Incorrect stoichiometry or order of addition. 3. Poor Mixing: Reagents may not be mixing intimately.	1. Increase milling time or frequency (within the limits of the equipment). 2. Double-check the stoichiometry and ensure the critical order of addition for the oxidation step was followed.[9] 3. Consider adding a small amount of a liquid grinding assistant if the solids are not mixing well (though this deviates from a truly solvent-free process).

References

- De Luca, L., & Giacomelli, G. (2008). An Easy Microwave-Assisted Synthesis of Sulfonamides Directly from Sulfonic Acids. The Journal of Organic Chemistry, 73(10), 3967–3969. [Link][4][7]
- De Luca, L., & Giacomelli, G. (2008). An easy microwave-assisted synthesis of sulfonamides directly from sulfonic acids. Semantic Scholar. [Link][13]
- Cuccu, F., & Porcheddu, A. (2024). Mechanosynthesis of sulfonamides via a telescopic, environmentally friendly, and cost-effective process. Green Chemistry, 26, 2684-2691. [Link][9][17]
- Belkheira, Y., et al. (2021). Ultrasound-assisted one-pot three-component synthesis of new isoxazolines bearing sulfonamides and their evaluation against hematological malignancies. National Institutes of Health. [Link][15]
- Mkrtchyan, S., & Iaroshenko, V. O. (2021). Mechanochemical synthesis of aromatic sulfonamides. Chemical Communications. [Link][10]
- Mkrtchyan, S., & Iaroshenko, V. O. (2021). Mechanochemical synthesis of aromatic sulfonamides. The Royal Society of Chemistry. [Link][19]

© 2026 BenchChem. All rights reserved.

- De Luca, L., & Giacomelli, G. (2008). An Easy Microwave-Assisted Synthesis of Sulfonamides Directly From Sulfonic Acids. Scribd. [Link][11]
- Cherif, S. E., et al. (2025). One-pot synthesis of N-sulfonylaldimines from sulfonamides and aldehydes. ResearchGate. [Link][20]
- Nasrollahzadeh, M., et al. (2014). Ultrasound-promoted green approach for the synthesis of sulfonamides using natural, stable and reusable Natrolite nanozeolite catalyst at room temperature. PubMed. [Link][14]
- Kumar, A., et al. (2022). Microwave assisted, Cu-catalyzed synthesis of sulfonamides using sodium sulfinates and amines. Phosphorus, Sulfur, and Silicon and the Related Elements, 198(10). [Link][21]
- Massah, A. R., et al. (2012). A green, mild and efficient one-pot method for the synthesis of sulfonamides from thiols and disulfides in water. Scilit. [Link][22]
- Liu, W., et al. (2024). Recent Advances in the Synthesis of Sulfonamides Intermediates. Thieme. [Link][5]
- Jafarpour, M., et al. (2025). A Green, Catalyst-Free Method for the Synthesis of Sulfonamides and Sulfonylazides. MDPI. [Link][23]
- Shafik, M., & Saif, S. (2024). One-pot Access to Sulfonamides Under Green Conditions in the Presence of Fe3O4@SiO2-Picolylamine-Pd Catalyst. Journal of Synthetic Chemistry. [Link][24][25]
- Gutiérrez Hernández, A., et al. (2025). Sustainable synthesis of sulfonamides via oxidative chlorination in alternative solvents: a general, mild, and eco-friendly strategy. RSC Publishing. [Link][3]
- Mondal, S. (2021). Sulfonamide synthesis under green conditions. Synthetic Communications. [Link][1]
- Shi, F., et al. (2009). Green and efficient synthesis of sulfonamides catalyzed by nano-Ru/Fe(3)O(4). PubMed. [Link][26]

© 2026 BenchChem. All rights reserved.

- Beller, M., et al. (2025). Green and Efficient Synthesis of Sulfonamides Catalyzed by Nano-Ru/Fe3O4. ResearchGate. [Link][27]
- Liu, W., et al. (2024). Recent Advances in the Synthesis of Sulfonamides Intermediates. ResearchGate. [Link][2]
- Mkrtchyan, S., et al. (2021). Mechanochemical synthesis of aromatic sulfonamides. Chemical Communications, 57(76), 9591-9594. [Link][28]
- Al-Masoudi, N. A., & Al-Salihi, N. I. (2019). A Facile and Eco-Friendly Method for the Synthesis of Sulfonamide and Sulfonate Carboxylic Acid Derivatives—X-ray Structure, Hirshfeld Analysis and Spectroscopic Characterizations. MDPI. [Link][18]
- Sureshbabu, P., et al. (2024). The Ultrasound assisted synthesis, molecular docking and antimicrobial activities of some aryl sulfonamides. Indian Journal of Chemistry (IJC). [Link]
- Mondal, S. (2021). Sulfonamide synthesis under green conditions. Taylor & Francis Online. [Link][6]
- Mondal, S. (2021). Sulfonamide synthesis under green conditions. ResearchGate. [Link][29]
- Gutiérrez Hernández, A., et al. (2025). Sustainable synthesis of sulfonamides via oxidative chlorination in alternative solvents: a general, mild, and eco-friendly strategy. ResearchGate. [Link][30]
- Deng, X., & Mani, N. S. (2006). A facile, environmentally benign sulfonamide synthesis in water. Green Chemistry. [Link][16]
- Deng, X., & Mani, N. S. (2006). A facile, environmentally benign sulfonamide synthesis in water. Semantic Scholar. [Link][31]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Sustainable synthesis of sulfonamides via oxidative chlorination in alternative solvents: a general, mild, and eco-friendly strategy - RSC Sustainability (RSC Publishing) DOI:10.1039/D5SU00405E [pubs.rsc.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. thieme-connect.com [thieme-connect.com]
- 6. tandfonline.com [tandfonline.com]
- 7. An Easy Microwave-Assisted Synthesis of Sulfonamides Directly from Sulfonic Acids [organic-chemistry.org]
- 8. benchchem.com [benchchem.com]
- 9. Mechanosynthesis of sulfonamides via a telescopic, environmentally friendly, and cost-effective process - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. Mechanochemical synthesis of aromatic sulfonamides - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 11. scribd.com [scribd.com]
- 12. benchchem.com [benchchem.com]
- 13. An easy microwave-assisted synthesis of sulfonamides directly from sulfonic acids. | Semantic Scholar [semanticscholar.org]
- 14. Ultrasound-promoted green approach for the synthesis of sulfonamides using natural, stable and reusable Natrolite nanozeolite catalyst at room temperature - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Ultrasound-assisted one-pot three-component synthesis of new isoxazolines bearing sulfonamides and their evaluation against hematological malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 16. A facile, environmentally benign sulfonamide synthesis in water - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 17. Mechanosynthesis of sulfonamides via a telescopic, environmentally friendly, and cost-effective process - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 18. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 19. rsc.org [rsc.org]
- 20. researchgate.net [researchgate.net]
- 21. tandfonline.com [tandfonline.com]
- 22. scilit.com [scilit.com]
- 23. researchgate.net [researchgate.net]
- 24. jsynthchem.com [jsynthchem.com]
- 25. One-pot Access to Sulfonamides Under Green Conditions in the Presence of Fe3O4@SiO2-Picolylamine-Pd Catalyst [jsynthchem.com]
- 26. Green and efficient synthesis of sulfonamides catalyzed by nano-Ru/Fe(3)O(4) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
- 28. Mechanochemical synthesis of aromatic sulfonamides - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 29. researchgate.net [researchgate.net]
- 30. researchgate.net [researchgate.net]
- 31. [PDF] A facile, environmentally benign sulfonamide synthesis in water | Semantic Scholar [semanticscholar.org]

- To cite this document: BenchChem. [Introduction: A Paradigm Shift in Sulfonamide Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590758/docs#introduction-a-paradigm-shift-in-sulfonamide-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.